

Safety data sheet (SDS) and handling guidelines for Thiothiamine-13C3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thiothiamine-13C3

Cat. No.: B15561955

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Technical Guide: Safety and Handling of Thiothiamine-13C3

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling guidelines for **Thiothiamine-13C3**. Due to the limited availability of a specific Safety Data Sheet (SDS) for the isotopically labeled compound, this guide incorporates data from the unlabeled analog, Thiothiamine, and related compounds such as Thiamine Hydrochloride. It is intended to provide a thorough understanding of the compound's characteristics, potential hazards, and recommended handling procedures for research and development purposes.

Chemical and Physical Properties

Thiothiamine-13C3 is a stable isotope-labeled analog of Thiothiamine, which is an impurity of Thiamine (Vitamin B1). The isotopic labeling makes it a valuable tool in metabolic research and as an internal standard in analytical studies.

Property	Value	Source
Chemical Name	3-[(4-Amino-2-methyl-5-pyrimidinyl)methyl]-5-(2-hydroxyethyl)-4-methyl-2(3H)-thiazolethione-13C3	[1]
Synonyms	SB13C3; Thiamin Thiothiazolone-13C3; Thiothiamin-13C3; 3-[(4-Amino-2-methyl-5-pyrimidinyl)methyl]-5-(2-hydroxyethyl)-4-methyl-4-thiazoline-2-thione-13C3; Thioxothiamine-13C3; Thiamine Impurity A-13C3	[1][2]
Molecular Formula	C ₉ ¹³ C ₃ H ₁₆ N ₄ OS ₂	[1][2]
Molecular Weight	299.39 g/mol	[1]
Appearance	Yellow Solid	[1]
Purity	>98%	[2]
Storage Conditions	2-8°C Refrigerator	[1]
CAS Number	Not Available (NA)	[1][2]


Safety and Hazard Information

As a specific SDS for **Thiothiamine-13C3** is not readily available, the hazard information is primarily derived from data on Thiothiamine and Thiamine Hydrochloride. The isotopic labeling with ¹³C is not expected to alter the chemical reactivity or toxicological profile of the molecule.

Hazard Classification (Based on Analogs):

Hazard	Classification	Precautionary Statements	Source
Eye Irritation	Category 2A	H319: Causes serious eye irritation. P264, P280, P305+P351+P338, P337+P313	[3][4]
Acute Toxicity (Oral)	No data available for Thiothiamine. For Thiamine HCl: LD50 Rat: 3710 mg/kg; LD50 Mouse: 8224 mg/kg	[5]	
Skin Corrosion/Irritation	No data available. Not expected to be a significant hazard.	P264: Wash skin thoroughly after handling.	[5]
Respiratory/Skin Sensitization	No data available.	Avoid inhalation of dust.	[5]
Carcinogenicity/Mutagenicity	No data available.	No classification.	[5]

GHS Pictogram (for unlabeled analog):

 alt text

Handling and Personal Protective Equipment (PPE)

Proper handling procedures are crucial to ensure the safety of laboratory personnel. The following guidelines are based on standard practices for handling chemical compounds of this nature.

Guideline	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear nitrile or other appropriate chemical-resistant gloves. A lab coat should be worn.
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator with a particulate filter.
General Hygiene	Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

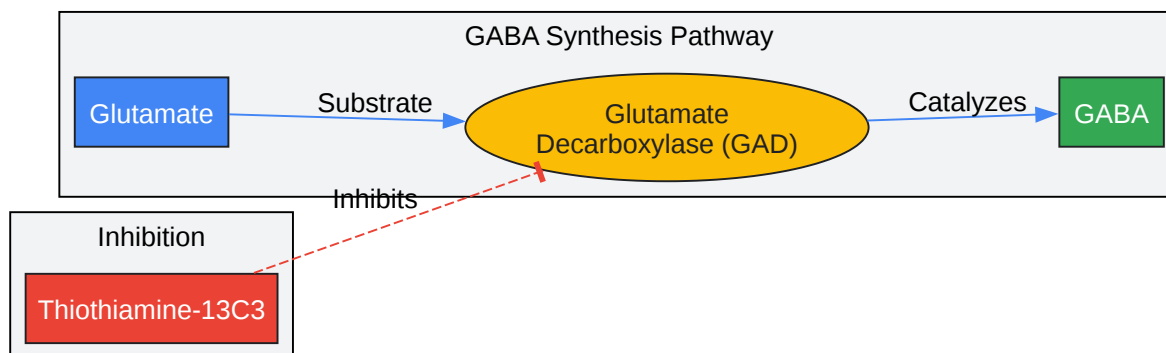
Accidental Release and Disposal

Aspect	Procedure
Accidental Release	Wear appropriate PPE. For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with a suitable solvent. For large spills, evacuate the area and follow emergency procedures.
Disposal	Dispose of waste in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Biological Activity and Experimental Protocols

Thiothiamine is known to inhibit the activity of glutamate decarboxylase (GAD), the enzyme responsible for the synthesis of the inhibitory neurotransmitter gamma-aminobutyric acid (GABA) from glutamate.[1] This makes **Thiothiamine-13C3** a useful tool for studying GABAergic neurotransmission.

Signaling Pathway: GABA Synthesis and Inhibition by Thiothiamine



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Caption: Inhibition of GABA synthesis by **Thiothiamine-13C3**.

Representative Experimental Protocol: In Vitro Glutamate Decarboxylase (GAD) Inhibition Assay

This protocol is a representative method adapted from commercially available GAD activity assay kits and can be used to assess the inhibitory potential of **Thiothiamine-13C3**. The assay measures the amount of GABA produced from glutamate by GAD.

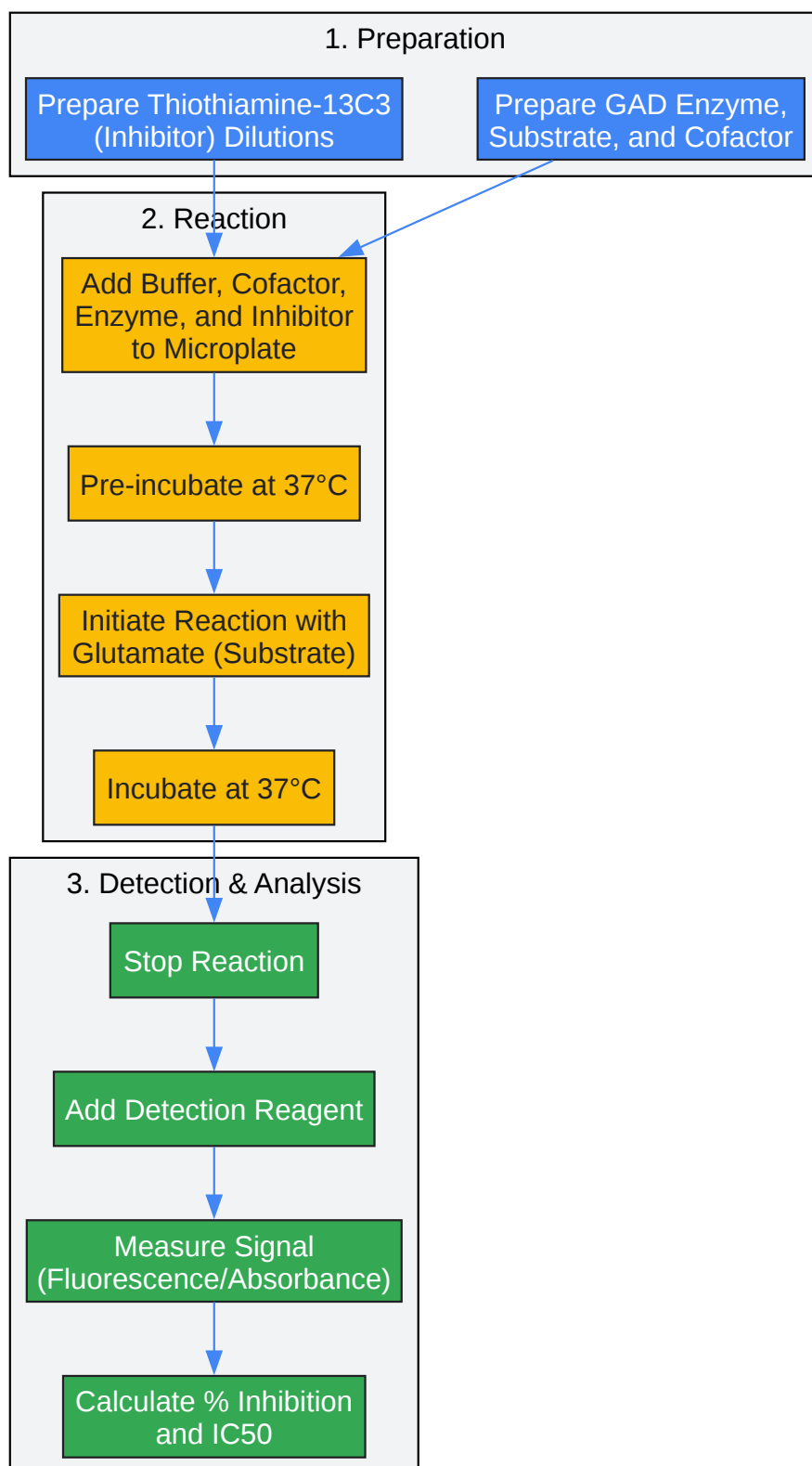
Materials:

- Recombinant GAD enzyme
- L-Glutamic acid (substrate)
- Pyridoxal 5'-phosphate (PLP, cofactor)
- **Thiothiamine-13C3** (inhibitor)
- Assay Buffer (e.g., phosphate buffer, pH 7.2)
- Detection Reagent (e.g., a fluorometric or colorimetric probe for GABA)
- 96-well microplate
- Microplate reader

Procedure:

- Reagent Preparation:
 - Prepare a stock solution of **Thiothiamine-13C3** in a suitable solvent (e.g., DMSO or assay buffer).
 - Prepare working solutions of GAD enzyme, L-glutamic acid, and PLP in assay buffer.
 - Prepare a series of dilutions of **Thiothiamine-13C3** to determine the IC₅₀ value.

- Assay Reaction:
 - To the wells of a 96-well microplate, add:
 - Assay Buffer
 - PLP solution
 - GAD enzyme solution
 - **Thiothiamine-13C3** solution (or vehicle control)
 - Pre-incubate the mixture at 37°C for 10-15 minutes to allow the inhibitor to interact with the enzyme.
 - Initiate the enzymatic reaction by adding the L-glutamic acid solution to each well.
- Detection:
 - Incubate the reaction mixture at 37°C for a specified time (e.g., 30-60 minutes).
 - Stop the reaction (e.g., by adding a stop solution or by heat inactivation).
 - Add the detection reagent to each well and incubate as required by the manufacturer's instructions.
- Data Analysis:
 - Measure the signal (fluorescence or absorbance) using a microplate reader.
 - Calculate the percentage of GAD inhibition for each concentration of **Thiothiamine-13C3** compared to the vehicle control.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration and determine the IC₅₀ value.



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Caption: Workflow for an in vitro GAD inhibition assay.

Conclusion

Thiothiamine-13C3 is a valuable research tool for studying GABAergic pathways. While a specific SDS is not available, the safety and handling guidelines for its unlabeled analog, Thiothiamine, and related compounds provide a strong basis for safe laboratory practices. Researchers should adhere to the recommended PPE and handling procedures outlined in this guide. The provided experimental protocol offers a framework for investigating the inhibitory effects of **Thiothiamine-13C3** on glutamate decarboxylase. As with any chemical, it is imperative to handle **Thiothiamine-13C3** with care and in accordance with established laboratory safety protocols.

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- To cite this document: BenchChem. [Safety data sheet (SDS) and handling guidelines for Thiothiamine-13C3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15561955#safety-data-sheet-sds-and-handling-guidelines-for-thiothiamine-13c3]

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